

Technical Support Center: Scalable Synthesis of 4-Bromoisoxazol-3-amine

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Compound of Interest

Compound Name: 4-Bromoisoxazol-3-amine

Cat. No.: B1380247

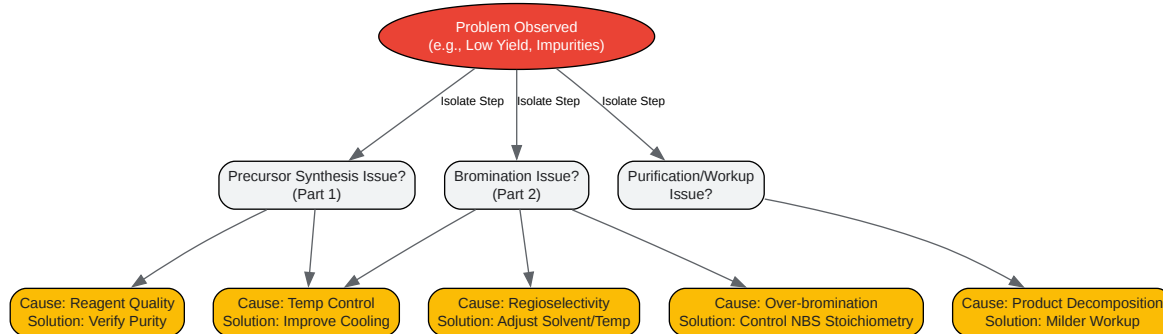
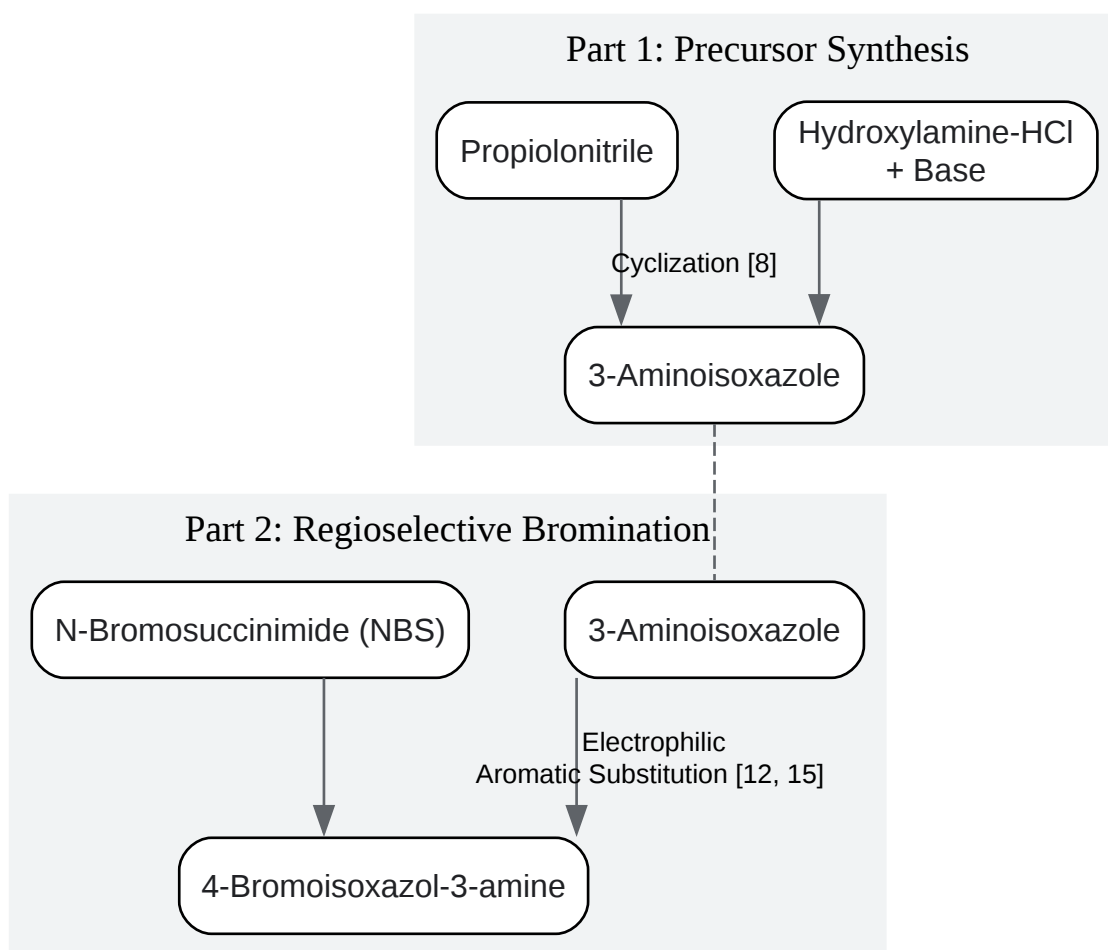
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Welcome to the technical support guide for the synthesis of **4-Bromoisoxazol-3-amine**. This document provides an in-depth, experience-driven guide for researchers, chemists, and process development professionals. Our goal is to move beyond simple protocols and equip you with the causal understanding needed to troubleshoot and optimize this synthesis at scale.

The synthesis of **4-Bromoisoxazol-3-amine**, a valuable heterocyclic building block, presents unique challenges related to regioselectivity and process control. This guide is structured to address these challenges head-on, providing not just solutions, but the scientific reasoning behind them.

Recommended Synthetic Pathway: A Two-Step Approach

A robust and scalable synthesis of **4-Bromoisoxazol-3-amine** is best approached in two distinct stages: first, the formation of the 3-Aminoisoxazole core, followed by a highly regioselective electrophilic bromination.



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